

Ethyl Benzoylformate: A Chemical Intermediate, Not a Fragrance Ingredient

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Contrary to inquiries regarding its use in fragrance compositions, **ethyl benzoylformate** (CAS 1603-79-8) is not utilized as a fragrance ingredient.[1] Major industry resources explicitly state its unsuitability for fragrance applications.[1] Instead, this compound serves as a versatile intermediate in the synthesis of pharmaceuticals and fine chemicals.[2] This document clarifies the established applications of **ethyl benzoylformate** and, for comparative purposes, provides detailed application notes and protocols for a structurally related and widely used fragrance material, ethyl benzoate.

Ethyl Benzoylformate: Properties and Non-Fragrance Applications

Ethyl benzoylformate, also known as ethyl 2-oxo-2-phenylacetate, is a clear, colorless to greenish liquid with a chemical formula of C10H10O3.[2][3] It is recognized for its role as a precursor in the synthesis of various heterocyclic compounds, which are fundamental components of many pharmaceutical agents.[2] The compound is sensitive to moisture and requires storage in tightly sealed containers to maintain its purity.[2]



Property	Value
CAS Number	1603-79-8
Molecular Formula	C10H10O3
Molecular Weight	178.18 g/mol [2][3]
Appearance	Clear, colorless to greenish liquid[2]
Boiling Point	138-139 °C at 18 mmHg[2]
Density	Approximately 1.122 g/mL at 25°C[2]
Refractive Index	1.515-1.517[2]

Due to its chemical reactivity, **ethyl benzoylformate** is valuable in organic synthesis but lacks the olfactory properties required for use in perfumery.

Comparative Analysis: Ethyl Benzoate in Fragrance Compositions

In contrast to **ethyl benzoylformate**, ethyl benzoate (CAS 93-89-0) is a widely used synthetic ingredient in the fragrance and flavor industries.[4][5] Its sweet, fruity, and floral aroma makes it a valuable component in a variety of fragrance accords.[4][5][6]

Application Notes for Ethyl Benzoate in Fragrances

Olfactive Profile: Ethyl benzoate possesses a sweet, heavy-fruity scent reminiscent of black currant and grape, with floral undertones of ylang-ylang and tuberose.[5][6] It can also have a slightly medicinal or phenolic character.[7]

Applications in Fragrance Compositions:

 Floral Accords: Ethyl benzoate is used in small quantities to enhance and provide lift to complex floral compositions, particularly those featuring ylang-ylang, tuberose, and carnation.[5][6]



- Fruity Accords: It is a key component in creating artificial fruit fragrances, such as cherry and berry.[4][7]
- Fixative: Due to its relatively low volatility compared to other fruity esters, it can act as a fixative, supporting the mid-to-base notes in a fragrance.[7]

Recommended Usage Levels: The typical usage of ethyl benzoate in perfume compounds can range from 0.63% to as high as 10%.[6]

Application	Maximum Compound Level (%)
Eau de Toilette / Colognes	10.00
Fine Fragrance	25.00
Body Creams / Lotions	1.00 - 10.00
Shampoos / Shower Gels	2.50
Laundry Detergents	2.50

Source: Adapted from IFRA conformity information for Ethyl Benzoate 10% in TEC.[8]

Experimental Protocols for Evaluating Ethyl Benzoate Protocol 1: Sensory Evaluation of Ethyl Benzoate

Objective: To determine the olfactory profile and odor detection threshold of ethyl benzoate.

Materials:

- Ethyl benzoate (high purity)
- Odorless solvent (e.g., ethanol, diethyl phthalate)
- Smelling strips
- Glass beakers and pipettes
- Panel of trained sensory analysts



Procedure:

- Preparation of Dilutions: Prepare a series of dilutions of ethyl benzoate in the chosen solvent (e.g., 10%, 1%, 0.1%, 0.01% by volume).
- Sample Preparation: Dip smelling strips into each dilution for 2 seconds, ensuring consistent absorption.
- Sensory Panel Evaluation: Present the smelling strips to the sensory panel in a randomized order, along with a blank (solvent only). Panelists evaluate the odor characteristics at different time intervals (e.g., top note, mid note, base note) and record their descriptions.
- Odor Threshold Determination: Present panelists with increasingly concentrated samples to determine the lowest concentration at which the odor is detectable.



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Caption: Workflow for the sensory evaluation of ethyl benzoate.

Protocol 2: Stability Testing of Ethyl Benzoate in a Fragrance Formulation

Objective: To assess the chemical stability of ethyl benzoate in a finished product (e.g., a lotion base) under various conditions.

Materials:

- Ethyl benzoate
- Lotion base
- Control sample (lotion base without ethyl benzoate)

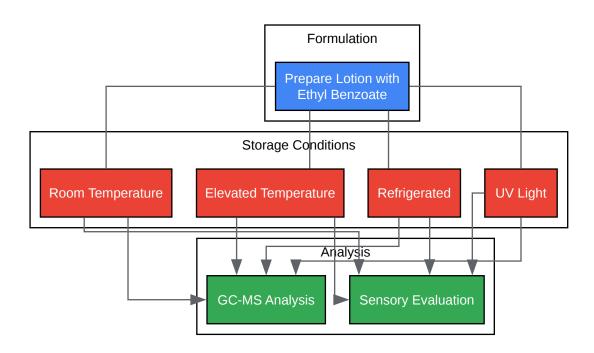


- · Glass jars with airtight lids
- Oven, refrigerator, and UV light chamber
- Gas chromatography-mass spectrometry (GC-MS) equipment

Procedure:

- Formulation: Prepare a batch of the lotion base containing a known concentration of ethyl benzoate (e.g., 1%). Prepare a control batch without the fragrance.
- Sample Storage: Aliquot the samples into glass jars and store them under different conditions:
 - Room temperature (20-25°C)
 - Elevated temperature (e.g., 40°C)
 - Refrigerated (4°C)
 - Under UV light
- Analysis: At specified time points (e.g., 1, 2, 4, and 8 weeks), analyze the samples using GC-MS to quantify the concentration of ethyl benzoate and identify any degradation products.
- Sensory Evaluation: At each time point, also conduct a sensory evaluation to assess any changes in the fragrance profile.





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Caption: Experimental workflow for stability testing of ethyl benzoate.

Safety and Regulatory Considerations

Fragrance ingredients, including ethyl benzoate, must be safe for consumer use.[9] In the European Union, 26 specific fragrance substances have been identified as potential allergens and must be listed on product labels if they exceed certain concentrations.[10] While ethyl benzoate is not on this list of 26 regulated allergens, all fragrance materials are subject to safety assessments by industry bodies like the Research Institute for Fragrance Materials (RIFM).[11] It is the responsibility of manufacturers to ensure their products are safe and properly labeled.[9]

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